

Personal protective equipment for handling **tert-Octyl mercaptan**

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Compound of Interest

Compound Name: *tert-Octyl mercaptan*

Cat. No.: B090986

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Essential Safety and Handling Guide for **tert-Octyl Mercaptan**

This guide provides critical safety and logistical information for the handling and disposal of **tert-Octyl mercaptan**, tailored for research and drug development professionals. Following these procedures is essential for ensuring laboratory safety.

Key Physical and Chemical Properties

A summary of important quantitative data for **tert-Octyl mercaptan** is provided in the table below. This information is crucial for safe handling and storage.

Property	Value
Molecular Weight	146.29 g/mol [1]
Boiling Point	154-166 °C [2]
Melting Point	-74 °C [2]
Flash Point	46 °C (open cup) [3] [4]
Vapor Density	5.0 (Air = 1) [2]
Vapor Pressure	4.93 mmHg [2]
Explosive Limits in Air	0.8% - ? (by volume) [3] [4]
UN Number	2929 [2]

Operational Plan for Handling **tert-Octyl Mercaptan**

Adherence to a strict operational protocol is paramount when working with **tert-Octyl mercaptan** due to its flammability, toxicity, and strong odor.

Engineering Controls and Preparation

- Ventilation: Always handle **tert-Octyl mercaptan** in a well-ventilated area.[\[3\]](#)[\[5\]](#) A properly functioning chemical fume hood is mandatory. For operations with the potential for vapor or mist generation, a closed system or local exhaust ventilation should be utilized.[\[6\]](#)
- Ignition Sources: Eliminate all potential ignition sources from the handling area. This includes open flames, sparks, and hot surfaces.[\[3\]](#)[\[7\]](#) Use of explosion-proof electrical equipment is recommended, especially when working above the flashpoint of 46°C.[\[3\]](#)
- Emergency Equipment: Ensure that an emergency eyewash station and safety shower are readily accessible.[\[4\]](#) Fire extinguishing equipment, such as dry chemical, CO₂, or alcohol-resistant foam extinguishers, should also be available.[\[7\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE plan is your first line of defense against the hazards of **tert-Octyl mercaptan**.

- Respiratory Protection: Due to the risk of fatal inhalation, respiratory protection is critical.[2] A self-contained breathing apparatus (SCBA) is recommended for situations with potential for high exposure or in emergencies.[2][3] For routine handling in a well-ventilated fume hood, a chemical respirator with an organic vapor cartridge may be sufficient, but a risk assessment should be performed.[4]
- Eye and Face Protection: Wear chemical safety goggles and a face shield to protect against splashes.[3][8]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves.[3][4] The specific glove material should be selected based on the manufacturer's compatibility data for **tert-Octyl mercaptan**. Always inspect gloves for any signs of degradation before use.[8]
 - Lab Coat/Apron: A chemically resistant lab coat or apron should be worn to protect street clothing.[4]
 - Full Body Protection: For large-scale operations or in the event of a spill, a full chemical protection suit may be necessary.[2][3]
- Hygiene: Do not eat, drink, or smoke in areas where **tert-Octyl mercaptan** is handled.[3][4] Wash hands thoroughly after handling the chemical.[4][6] Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[4][8]

Spill Response Protocol

In the event of a spill, immediate and appropriate action is required to mitigate the risks.

- Evacuation: For large spills, evacuate the immediate area.
- Ventilation: Ensure the area is well-ventilated.
- Containment: For small spills, absorb the material with a non-combustible absorbent such as sand, earth, or other inert material.[3][7] Use non-sparking tools to collect the absorbed material.[7] For large spills, dike the area far ahead of the liquid to prevent it from spreading. [7]

- Cleanup: Place the absorbed material into a sealable container for disposal.[3]
- Decontamination: Clean the spill area thoroughly.

The following diagram illustrates the logical workflow for handling a **tert-Octyl mercaptan** spill.

Workflow for Handling a **tert-Octyl Mercaptan** Spill

Disposal Plan

Proper disposal of **tert-Octyl mercaptan** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Collection and Storage

- Collect all waste, including unused product and contaminated absorbents, in clearly labeled, sealable containers.[3]
- Store waste containers in a cool, dry, well-ventilated area, away from incompatible materials such as strong acids, strong bases, and oxidizing agents.[3][5]

Disposal Method

- The preferred method of disposal is to return any unused material to the manufacturer or supplier, or to recycle it for an approved use.[2]
- If recycling or return is not possible, the waste must be disposed of in accordance with local, regional, and national regulations.[4][6] This typically involves entrusting the disposal to a licensed waste disposal company.[6]
- Under no circumstances should **tert-Octyl mercaptan** be released into the environment, including drains or waterways.[1][6]

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